

Technical Guide: Physicochemical Properties and Synthesis of N-Methylated Glutamic Acid Derivatives

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Compound of Interest

Compound Name: *H-N-Me-Glu(OMe)-OH.HCl*

Cat. No.: *B15252394*

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This technical guide provides a comprehensive overview of the molecular weight and related physicochemical properties of N-methylated glutamic acid derivatives, with a primary focus on **H-N-Me-Glu(OMe)-OH.HCl**. Due to the potential for ambiguity in chemical nomenclature, this document also addresses related compounds to ensure clarity for researchers, scientists, and drug development professionals.

Compound Identification and Molecular Weight

The nomenclature "**H-N-Me-Glu(OMe)-OH.HCl**" most accurately describes N-methyl-L-glutamic acid γ -methyl ester hydrochloride. This compound features a methyl group on the amino nitrogen (N-Me), a methyl ester at the gamma-carboxyl position ((OMe)), and a free alpha-carboxyl group (-OH), with the entire molecule forming a hydrochloride salt.

For clarity and comparison, the molecular weights of several related glutamic acid derivatives are summarized in the table below.

Compound Name	Abbreviation	Chemical Formula	Molecular Weight (g/mol)
N-Methyl-L-glutamic acid	H-N-Me-Glu-OH	C ₆ H ₁₁ NO ₄	161.16[1][2]
N-Methyl-L-glutamic acid hydrochloride	H-N-Me-Glu-OH.HCl	C ₆ H ₁₁ NO ₄ .HCl	197.62
L-Glutamic acid γ-methyl ester hydrochloride	H-Glu(OMe)-OH.HCl	C ₆ H ₁₂ ClNO ₄	197.62
L-Glutamic acid dimethyl ester hydrochloride	H-Glu(OMe)-OMe.HCl	C ₇ H ₁₄ ClNO ₄	211.5 - 211.7[3][4]

Note: The molecular weight for **H-N-Me-Glu(OMe)-OH.HCl** is calculated based on the addition of a methyl group and HCl to the base glutamic acid structure.

Experimental Protocols: Synthesis of Glutamic Acid Derivatives

The synthesis of N-methylated and esterified glutamic acid derivatives often involves multi-step procedures. Below are generalized experimental protocols for the synthesis of related compounds, which can be adapted for the target molecule.

Esterification of L-Glutamic Acid

A common method for producing amino acid methyl esters involves the use of thionyl chloride in methanol.

Protocol:

- Suspend L-glutamic acid in anhydrous methanol at 0°C.
- Add thionyl chloride dropwise to the cooled suspension.

- Allow the reaction mixture to stir at room temperature for an extended period (e.g., 3 days) under a nitrogen atmosphere.[\[5\]](#)
- Concentrate the reaction mixture in vacuo to yield the crude product as a solid.[\[5\]](#)
- The crude product can be purified by recrystallization.

General Synthesis of Amino Acid Methyl Ester Hydrochlorides

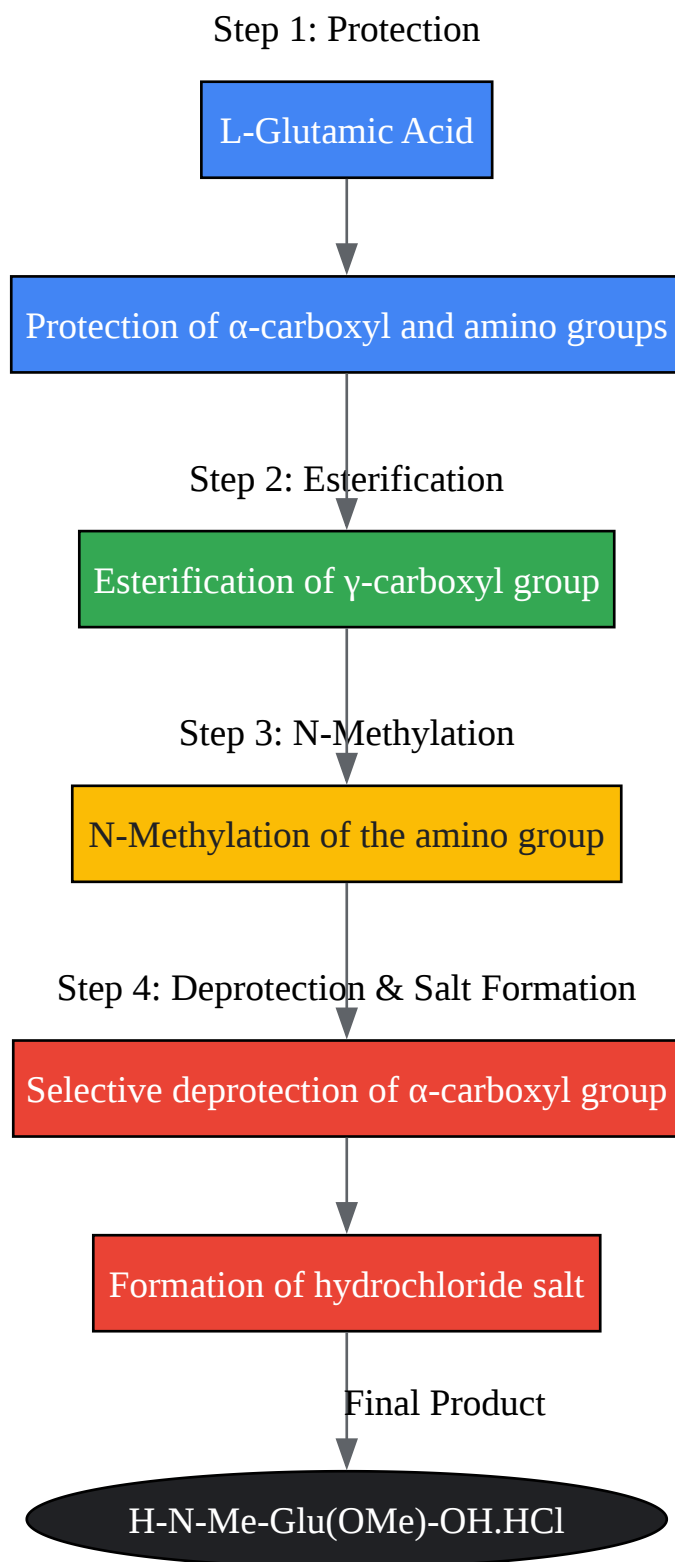
An alternative method utilizes trimethylchlorosilane (TMSCl) in methanol for esterification.[\[6\]](#)

Protocol:

- To the amino acid, slowly add freshly distilled chlorotrimethylsilane and stir.[\[6\]](#)
- Add methanol and continue stirring the resulting solution or suspension at room temperature.
[\[6\]](#)
- Monitor the reaction progress using thin-layer chromatography (TLC).[\[6\]](#)
- Upon completion, concentrate the reaction mixture using a rotary evaporator to obtain the amino acid ester hydrochloride.[\[6\]](#)

Logical Workflow for Synthesis

The synthesis of **H-N-Me-Glu(OMe)-OH.HCl** would logically proceed through a series of protection, methylation, and deprotection steps. The following diagram illustrates a plausible synthetic workflow.



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